

2-Cyclohexylacetonitrile: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 2-Cyclohexylacetonitrile

Cat. No.: B1353779

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An In-depth Overview of Commercial Availability, Synthesis, and Applications in Medicinal Chemistry

Introduction

2-Cyclohexylacetonitrile (CAS No. 4435-14-7) is a versatile chemical intermediate that is gaining significant interest within the pharmaceutical and life sciences sectors. Its unique structural motif, featuring a cyclohexyl ring attached to a cyanomethyl group, makes it a valuable building block in the synthesis of more complex molecules, particularly those with potential therapeutic applications. The strategic importance of this compound lies in the reactivity of its nitrile functional group, which can be readily transformed into amines, carboxylic acids, and various heterocyclic systems.^[1] This guide provides a comprehensive overview of the commercial availability of **2-Cyclohexylacetonitrile**, its key chemical properties, synthetic methodologies, and its emerging role in drug discovery.

Commercial Availability and Suppliers

2-Cyclohexylacetonitrile is readily available from a number of commercial chemical suppliers. The typical purity offered is around 97%, suitable for most research and development purposes. It is generally supplied as a colorless to pale yellow liquid. Below is a summary of prominent suppliers and their offerings. For the most current pricing and availability, it is recommended to consult the suppliers' websites directly.

Supplier	Product Number/Reference	Purity	Available Quantities
CymitQuimica	54-OR921645	97%	250mg, 1g, 5g, 10g, 25g
Sigma-Aldrich	SY3H3D67A564	97%	250mg, 1g, 5g
Sunway Pharm Ltd	CB28161	97%	1g, 5g, 10g, 25g
Apollo Scientific	Inquire for details	Inquire for details	Inquire for details
BLD Pharm	Inquire for details	Inquire for details	Inquire for details
Capot Chemical	CAT# :31720	Inquire for details	Inquire for details

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **2-Cyclohexylacetonitrile** is provided below. Researchers should always consult the Safety Data Sheet (SDS) from their supplier for complete and up-to-date safety information before handling this compound.

Property	Value
CAS Number	4435-14-7
Molecular Formula	C ₈ H ₁₃ N
Molecular Weight	123.20 g/mol
Appearance	Colorless to yellow to yellow-brown liquid
Purity	Typically ≥97%
Storage Temperature	Room Temperature

Safety Information:

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.

Applications in Drug Discovery and Medicinal Chemistry

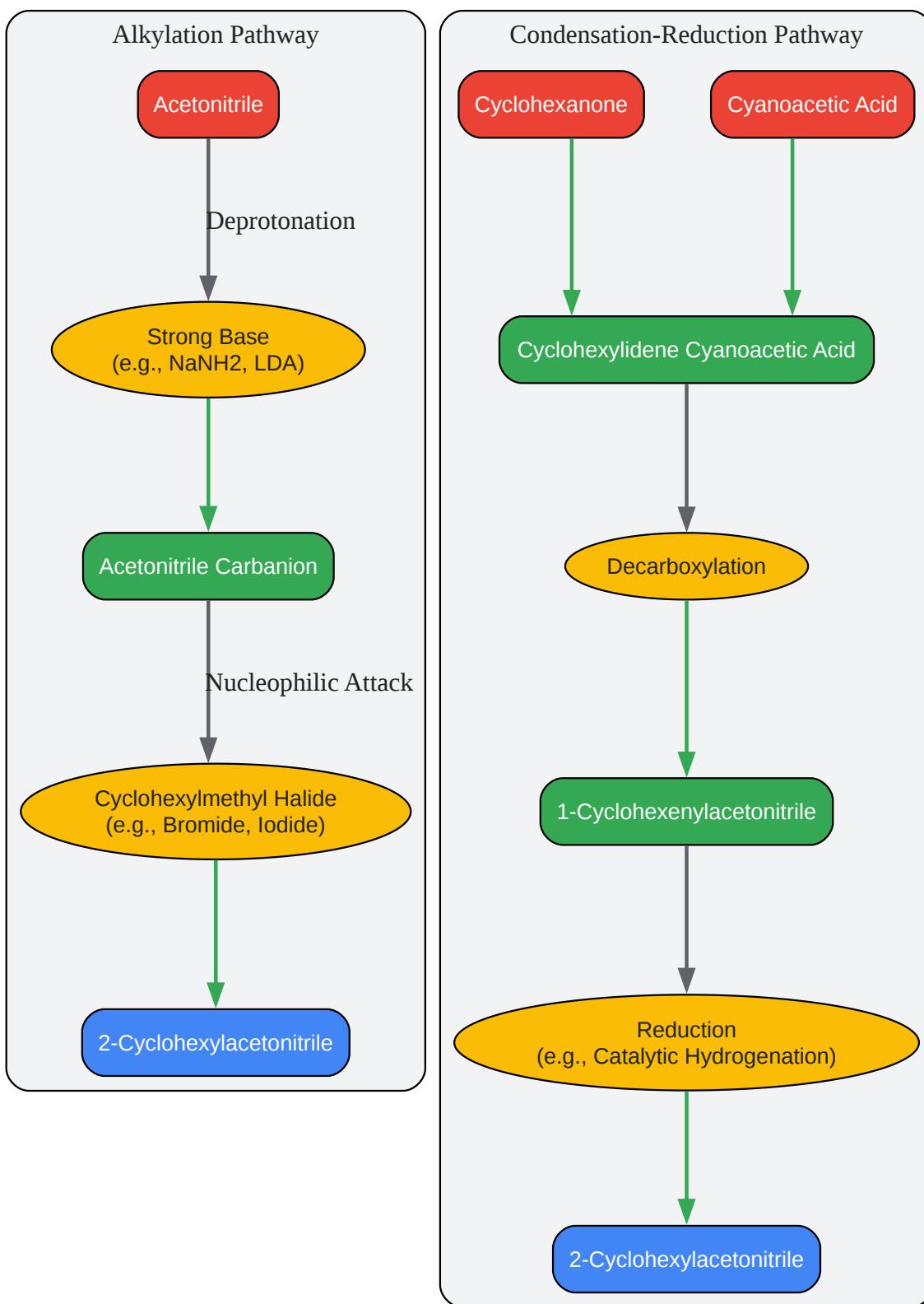
The cyclohexylacetonitrile scaffold is a recognized pharmacophore in the development of therapeutics targeting the central nervous system (CNS).^[2] Its structural analogs are key intermediates in the synthesis of well-known drugs, most notably Venlafaxine, a serotonin-norepinephrine reuptake inhibitor (SNRI) used to treat depression and anxiety disorders.^[2] The presence of the cyclohexyl group can influence a molecule's lipophilicity and conformational rigidity, which are critical parameters in drug design for optimizing binding to biological targets.

[\[1\]](#)

The versatility of the nitrile group allows for the introduction of various functionalities, making **2-cyclohexylacetonitrile** a valuable starting material for creating libraries of novel compounds for high-throughput screening in drug discovery campaigns.^[1] Potential applications for derivatives of this scaffold include the development of new antidepressants, anxiolytics, and analgesics for neuropathic pain.^[2]

Synthetic Pathways

The synthesis of **2-Cyclohexylacetonitrile** can be achieved through several routes. A common and efficient method involves the alkylation of a cyanide source with a cyclohexyl halide. An alternative approach is the condensation of cyclohexanone with an acetonitrile derivative. The following diagram illustrates a general synthetic workflow.



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Caption: Synthetic pathways to **2-Cyclohexylacetonitrile**.

Experimental Protocols

The following are generalized experimental protocols based on established literature procedures for the synthesis of **2-Cyclohexylacetonitrile** and related compounds. Researchers should adapt these methods based on their specific laboratory conditions and safety protocols.

Method 1: Alkylation of Phenylacetonitrile (Analogous Synthesis)

This protocol is adapted from a procedure for the synthesis of α -cyclohexylphenylacetonitrile and illustrates the general principle of alkylation.[\[3\]](#)

Materials:

- Phenylacetonitrile
- Sodium amide (NaNH_2)
- Anhydrous toluene or ether
- Cyclohexyl bromide
- Aqueous workup solutions (e.g., water, brine)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, mechanical stirrer, and an addition funnel under an inert atmosphere (e.g., nitrogen or argon), add a suspension of sodium amide in anhydrous toluene.
- Slowly add a solution of phenylacetonitrile in anhydrous toluene to the stirred suspension at a controlled temperature.
- After the addition is complete, stir the reaction mixture at room temperature or with gentle heating to ensure complete formation of the carbanion.

- Add cyclohexyl bromide dropwise to the reaction mixture.
- After the addition, continue to stir the mixture, monitoring the reaction progress by a suitable technique (e.g., Thin Layer Chromatography - TLC or Gas Chromatography - GC).
- Upon completion, carefully quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and separate the organic and aqueous layers.
- Extract the aqueous layer with an appropriate organic solvent (e.g., ether or ethyl acetate).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation or column chromatography.

Method 2: Knoevenagel Condensation and Reduction

This two-step procedure involves the initial formation of an unsaturated nitrile followed by reduction.

Step 1: Condensation of Cyclohexanone and Cyanoacetic Acid

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine cyclohexanone, cyanoacetic acid, a catalytic amount of ammonium acetate, and a solvent such as benzene or toluene.
- Heat the mixture to reflux and collect the water formed during the reaction in the Dean-Stark trap.
- Once the theoretical amount of water has been collected, cool the reaction mixture.
- The intermediate, cyclohexylidene cyanoacetic acid, can be isolated or used directly in the next step.

Step 2: Decarboxylation and Reduction

- The crude cyclohexylidene cyanoacetic acid is heated under vacuum to induce decarboxylation, yielding 1-cyclohexenylacetonitrile.
- The resulting 1-cyclohexenylacetonitrile is then subjected to reduction. A common method is catalytic hydrogenation using a catalyst such as palladium on carbon (Pd/C) under a hydrogen atmosphere.
- After the reduction is complete, the catalyst is removed by filtration.
- The solvent is removed under reduced pressure, and the resulting **2-cyclohexylacetonitrile** can be purified by distillation.

Conclusion

2-Cyclohexylacetonitrile is a commercially accessible and synthetically versatile building block with significant potential in drug discovery and medicinal chemistry. Its established role as a precursor to CNS-active compounds makes it a valuable tool for researchers and scientists in these fields. The availability of straightforward synthetic routes further enhances its utility. As the demand for novel therapeutics continues to grow, the importance of such key intermediates in the drug development pipeline is expected to increase.

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References

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